

# Barium chloride monohydrate CAS number 22322-71-0

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## Compound of Interest

Compound Name: Barium chloride monohydrate

Cat. No.: B052603

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An In-depth Technical Guide to **Barium Chloride Monohydrate** (CAS No. 22322-71-0)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Barium Chloride Monohydrate** ( $\text{BaCl}_2 \cdot \text{H}_2\text{O}$ ), a compound of significant interest in various scientific and industrial fields. For researchers and drug development professionals, its primary importance lies in its well-characterized ability to act as a potent blocker of inwardly rectifying potassium (KIR) channels, making it an invaluable tool for studying physiological and pathological processes involving ion channel function.

## Chemical and Physical Properties

Barium chloride is an inorganic salt that is highly soluble in water and hygroscopic, readily converting to its dihydrate form ( $\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$ ) in the presence of moisture. The monohydrate can be formed by treating the dihydrate with methanol.[1][2][3] Like other soluble barium salts, it is highly toxic.[3]

Property	Value	Reference
CAS Number	22322-71-0	[4]
Molecular Formula	BaCl <sub>2</sub> H <sub>2</sub> O	[4]
Molecular Weight	226.25 g/mol	[4]
Appearance	White crystalline solid	[1][3]
Density	3.0979 g/cm <sup>3</sup> (dihydrate)	[3]
Melting Point	962 °C (1,764 °F; 1,235 K) (anhydrous)	[3]
Boiling Point	1,560 °C (2,840 °F; 1,830 K)	[3]
Solubility in Water	35.8 g/100 mL (20 °C); 59.4 g/100 mL (100 °C)	[3]
Other Solubilities	Soluble in methanol; insoluble in ethanol and ethyl acetate	[1][3]

## Crystal Structure

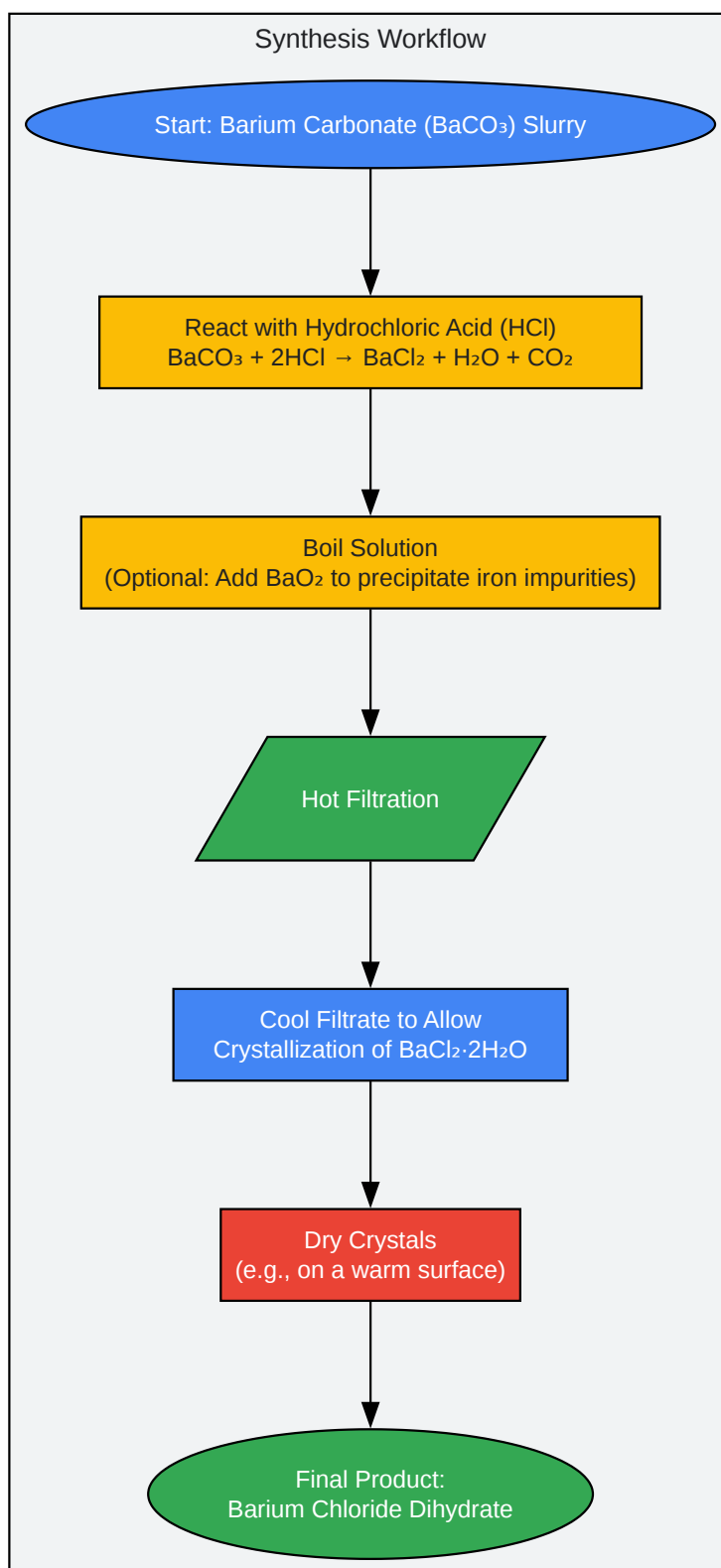
The crystal structure of **barium chloride monohydrate** has been determined through electron diffraction studies.[4] The anhydrous form of barium chloride is polymorphic, existing in two primary crystal structures depending on the temperature. At room temperature, it adopts an orthorhombic cotunnite (PbCl<sub>2</sub>) structure, which transforms to a cubic fluorite (CaF<sub>2</sub>) structure between 925 and 963 °C.[3] In the cotunnite structure, the large Ba<sup>2+</sup> ion has a coordination number of 9.[3]

Crystallographic Parameter	Barium Chloride Monohydrate	Reference
Crystal System	Orthorhombic	[4]
Space Group	P m c n	[4]
Lattice Constants	a = 4.51 Å, b = 9.02 Å, c = 11.28 Å	[4]
Lattice Angles	$\alpha = \beta = \gamma = 90^\circ$	[4]

## Synthesis and Thermal Properties

### Synthesis from Barium Carbonate

Barium chloride can be readily synthesized in the laboratory by reacting barium carbonate with hydrochloric acid.[1][5][6]



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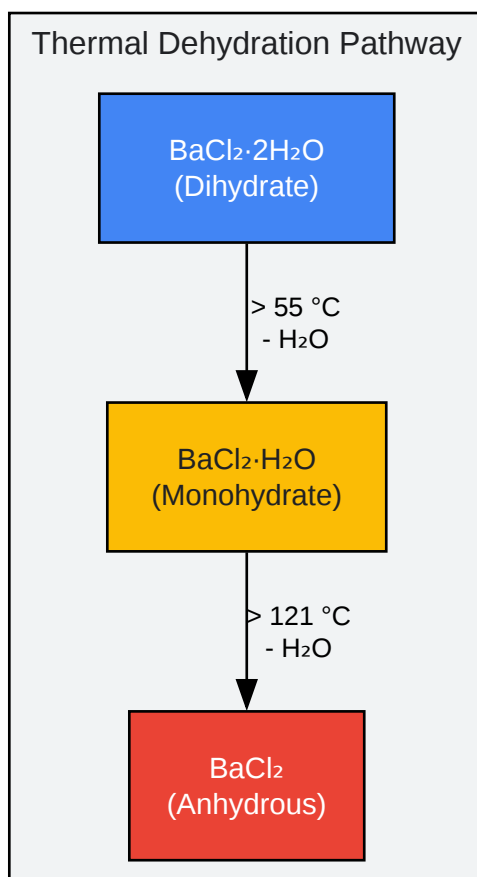
**Caption:** Workflow for the laboratory synthesis of Barium Chloride.

### Experimental Protocol: Synthesis

- Preparation: Create a slurry by mixing a predetermined amount of barium carbonate with distilled water in a glass beaker (e.g., for every 1 gram of  $\text{BaCO}_3$ , use 5 ml of water).<sup>[5]</sup>
- Reaction: Slowly add a slight excess of 10% hydrochloric acid to the slurry while stirring.<sup>[5]</sup> Perform this step in a well-ventilated area as toxic hydrogen sulfide may be produced from impurities.<sup>[5]</sup> The mixture will froth due to the release of  $\text{CO}_2$  gas.<sup>[5]</sup>
- Purification: Once the reaction is complete (i.e., the solution is neutral), boil the solution. If iron impurities are present, they can be precipitated by adding a small amount of barium peroxide and boiling for 5 minutes.<sup>[6]</sup>
- Filtration: Filter the hot solution to remove any insoluble impurities.<sup>[6]</sup>
- Crystallization: Allow the clear filtrate to cool slowly, which will cause crystals of barium chloride dihydrate ( $\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$ ) to form.<sup>[1]</sup>
- Drying: Collect the crystals by filtration and dry them on a warm surface to yield the final product.<sup>[5]</sup>

## Thermal Decomposition

Barium chloride dihydrate is stable at room temperature but loses its water of crystallization upon heating. It first converts to the monohydrate and subsequently to the anhydrous form.<sup>[1]</sup>  
<sup>[3]</sup><sup>[7]</sup>



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**Caption:** Thermal dehydration of Barium Chloride Dihydrate.

## Analytical Methodologies

Several methods are employed for the analysis and standardization of barium chloride.

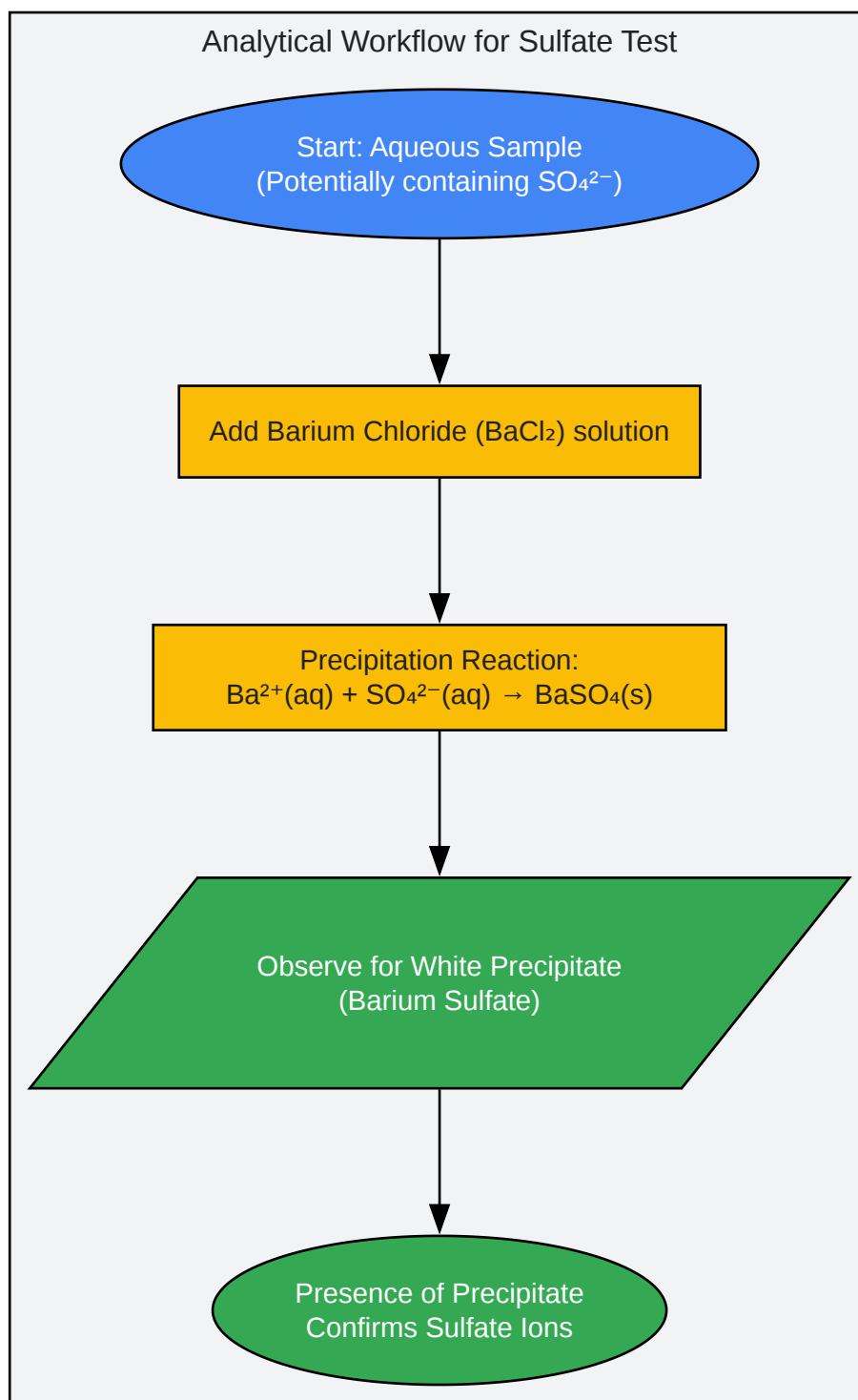
Experimental Protocol: Gravimetric Analysis of Hydrate This procedure determines the number of water molecules in a barium chloride hydrate sample.[8][9]

- Initial Weighing: Accurately weigh a clean, dry crucible and lid.
- Sample Addition: Add a known mass of the barium chloride hydrate sample to the crucible and weigh it again.
- Heating: Heat the crucible, lid, and sample gently at first, then more strongly for about 20 minutes to drive off the water of crystallization.[8]

- Cooling & Final Weighing: Allow the crucible to cool in a desiccator to prevent reabsorption of moisture, then weigh it.
- Calculation: The mass of water lost is the difference between the mass before and after heating. From this, the mole ratio of water to anhydrous barium chloride can be calculated to determine the hydrate's formula.[\[9\]](#)

Experimental Protocol: Standardization by Titration This method standardizes a barium chloride solution using a primary standard.

- Preparation: Pipette a precise volume (e.g., 10.0 ml) of the prepared barium chloride solution into a flask.[\[10\]](#)
- Reagent Addition: Add 60 ml of water, 3 ml of strong ammonia solution, and 0.5-1 mg of metalphthalein indicator.[\[10\]](#)
- Titration: Titrate the solution with a standardized 0.05 M disodium edetate solution.[\[10\]](#)
- Endpoint: As the solution begins to decolorize, add 50 ml of ethanol (95%) and continue titrating until the bluish-violet color is discharged.[\[10\]](#)
- Calculation: The concentration of the barium chloride solution can be determined based on the stoichiometry of the reaction.



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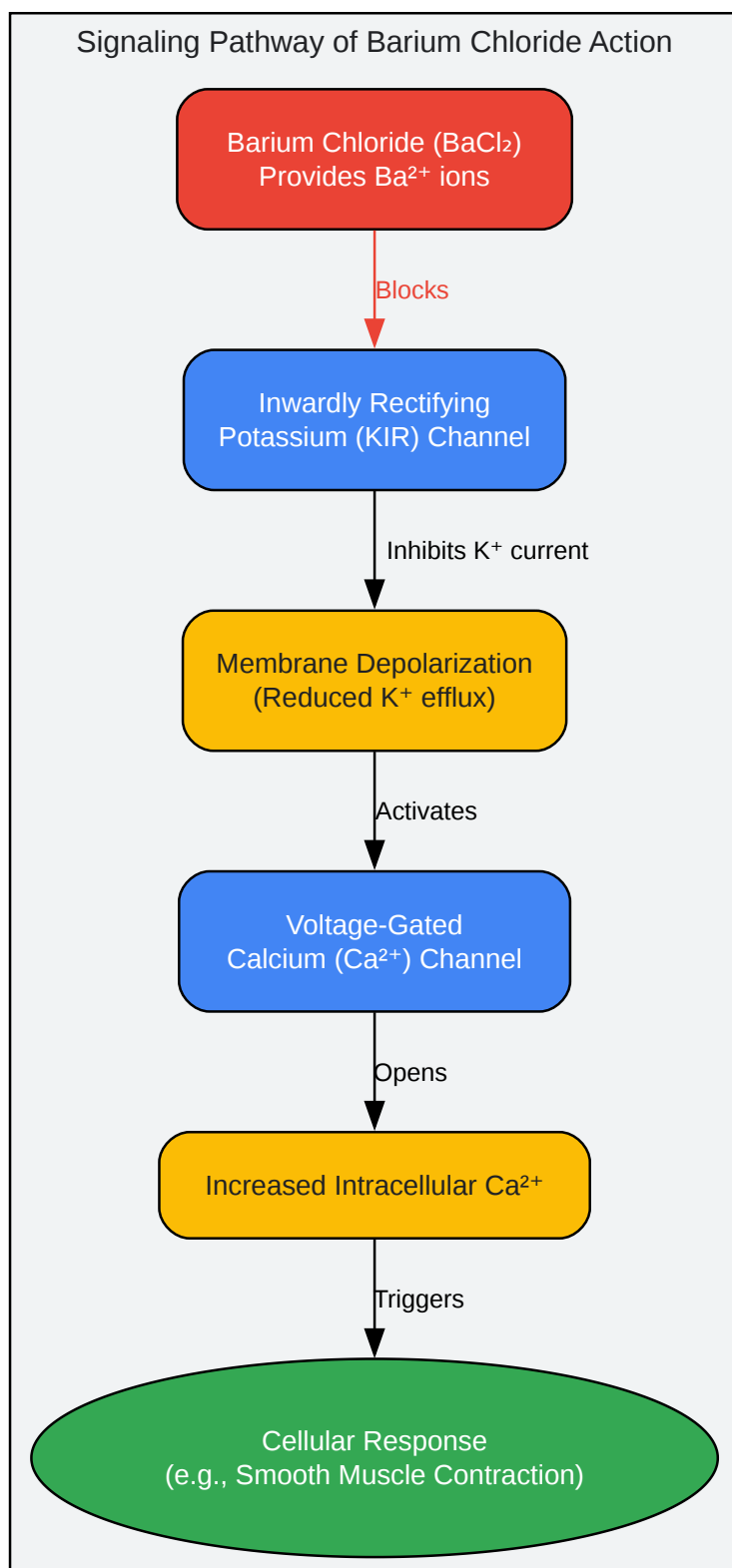
**Caption:** Workflow for the qualitative analysis of sulfate ions.

## Biological Activity and Mechanism of Action



For drug development professionals, the most critical property of barium chloride is its action on potassium channels. Barium ions are potent blockers of inwardly rectifying potassium (KIR) channels.<sup>[11][12]</sup> These channels are crucial for maintaining the resting membrane potential in many excitable cells, such as neurons and cardiac myocytes.<sup>[13]</sup>

By blocking KIR channels, barium chloride induces depolarization of the cell membrane.<sup>[11]</sup> This depolarization leads to the opening of voltage-dependent calcium channels, causing an influx of calcium ions and triggering various cellular responses, most notably smooth muscle contraction.<sup>[11]</sup> This mechanism makes BaCl<sub>2</sub> a standard tool for studying vasorelaxation and testing the efficacy of spasmolytic agents.<sup>[11]</sup> While primarily known as a blocker, barium can also activate certain classes of potassium channels under specific experimental conditions.<sup>[14]</sup>



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**Caption:** Mechanism of action of Barium Chloride on excitable cells.

## Toxicology and Safety

Barium chloride and other soluble barium salts are highly toxic if ingested or inhaled.[15][16] The toxicity stems from its ability to block potassium channels, leading to hypokalemia, and its effects on the cardiovascular, nervous, and gastrointestinal systems.[17][18]

Symptoms of Acute Exposure: Ingestion can cause severe abdominal pain, vomiting, watery and bloody diarrhea, muscle twitching, confusion, and hypertension.[15] This can progress to paralysis of respiratory muscles, cardiac irregularities, and potentially death.[16]

Safety Precautions: Handle with care using appropriate personal protective equipment (PPE), including gloves and safety glasses. Work in a well-ventilated area or under a fume hood to avoid inhaling dust.[19] In case of ingestion, a soluble sulfate salt (e.g., sodium sulfate or magnesium sulfate) can be administered as an antidote, as it precipitates the toxic barium ions into non-toxic barium sulfate.[1]

Toxicity Data	Value	Species	Reference
Oral LD <sub>50</sub>	118 mg/kg	Rat	[19]
Oral LD <sub>50</sub> (BaCl <sub>2</sub> )	408-419 mg/kg	Rat	[15]
Intraperitoneal LD <sub>50</sub> (BaCl <sub>2</sub> )	51 mg/kg	Mouse	[15]
Target Organs	Kidneys, heart, nerves, GI system, bone marrow, spleen, liver	-	[17][19]

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